

Benzo[b]thiophen-2(3H)-one IUPAC nomenclature and SMILES string

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzo[b]thiophen-2(3H)-one*

Cat. No.: *B041337*

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An In-depth Technical Guide to **Benzo[b]thiophen-2(3H)-one**

For researchers, scientists, and drug development professionals, **Benzo[b]thiophen-2(3H)-one**, also known as thio-oxindole, is a bicyclic heterocyclic compound of significant interest.^[1] It features a benzene ring fused to a thiophene ring with a ketone group at the second position. This scaffold is a versatile building block in organic synthesis and a privileged structure in medicinal chemistry.^[1]

IUPAC Nomenclature and SMILES String

- IUPAC Name: 3H-1-benzothiophen-2-one^[2]
- SMILES String: O=C1SC2=CC=CC=C2C1

Physicochemical Properties

A summary of the key physicochemical properties of **Benzo[b]thiophen-2(3H)-one** is presented below.

Property	Value	Source
CAS Number	496-31-1	[1][3]
Molecular Formula	C ₈ H ₆ OS	[1][2][3]
Molecular Weight	150.20 g/mol	[1][2]
Alternate Names	2-Oxo-1-thiaindan, Thianaphthen-2-one, 2-Mercapto-benzeneacetic Acid γ-(Thio Lactone)	[3]
XLogP3	1.9	[2]

Synthesis and Reactivity

Benzo[b]thiophen-2(3H)-one serves as a precursor for a variety of more complex molecular frameworks.[1] Its synthesis can be achieved through multiple routes.

Experimental Protocol: Synthesis of 3-Substituted Benzo[b]thiophen-2(3H)-ones

A common approach to synthesize derivatives of **Benzo[b]thiophen-2(3H)-one** involves the reaction of 2-methylthiophenol with sodium hydride and N,N-diethylcarbamoyl chloride in tetrahydrofuran (THF). This initially yields N,N-diethylthiocarbamic acid S-o-tolyl ester. Subsequent treatment of this ester with lithium diisopropylamide (LDA) and various aromatic aldehydes leads to the formation of 3-substituted (alkylidene-1-yl)-3H-benzo[b]thiophen-2-ones.[4][5] In these reactions, the Z isomer is typically the major product.[4][5]

Biological and Pharmacological Significance

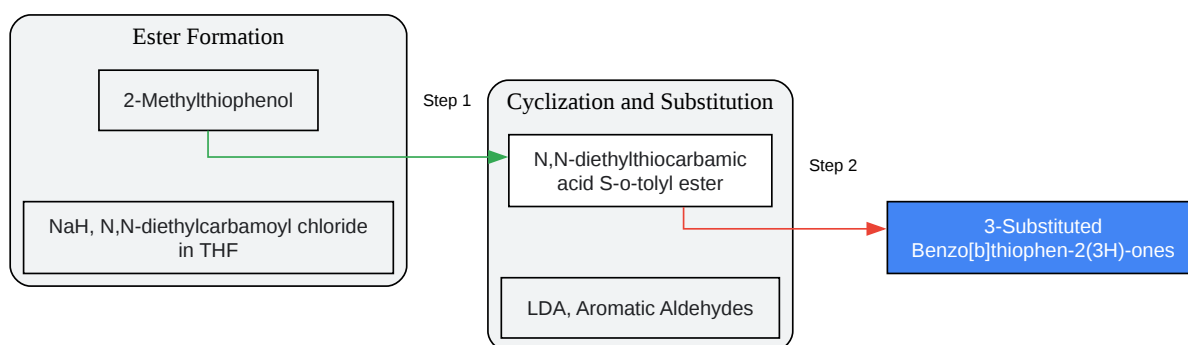
Derivatives of the **Benzo[b]thiophen-2(3H)-one** core exhibit a wide range of biological activities, making them attractive for drug discovery programs. These activities include antimicrobial, antifungal, anticancer, and anti-inflammatory properties.[1]

Notably, certain derivatives have been identified as potent agents for the central nervous system (CNS), showing promise as antiseizure and antinociceptive agents.[1] The proposed

mechanism for some of these effects involves interaction with neuronal voltage-sensitive sodium channels.[1] Furthermore, some benzo[b]thiophene derivatives can activate the stimulator of interferon genes (STING) pathway, which leads to an innate immune response with potential antitumor effects.[1] The structural versatility of this scaffold allows for the development of compounds with diverse pharmacological profiles, including activities as antidiabetic, antioxidant, and antitubercular agents.[6]

Logical Workflow for Synthesis

The following diagram illustrates a generalized workflow for the synthesis of substituted **Benzo[b]thiophen-2(3H)-one** derivatives, as described in the experimental protocol.



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Caption: Generalized synthesis of 3-substituted **Benzo[b]thiophen-2(3H)-ones**.

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References

- 1. Benzo[b]thiophen-2(3H)-one|CAS 496-31-1 [benchchem.com]
- 2. Benzo[b]thiophen-2(3H)-one | C₈H₆OS | CID 591560 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. ijpsjournal.com [ijpsjournal.com]
- To cite this document: BenchChem. [Benzo[b]thiophen-2(3H)-one IUPAC nomenclature and SMILES string]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041337#benzo-b-thiophen-2-3h-one-iupac-nomenclature-and-smiles-string]

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